

Personal protective equipment for handling Bromophos-ethyl

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Compound of Interest

Compound Name: **Bromophos-ethyl**

Cat. No.: **B052125**

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Essential Safety and Handling Guide for Bromophos-ethyl

This guide provides critical safety and logistical information for the handling and disposal of **Bromophos-ethyl**, a toxic organophosphate insecticide. Adherence to these procedures is essential for the safety of all laboratory personnel.

Hazard Identification and Classification

Bromophos-ethyl is classified as a hazardous substance with the following primary concerns:

- Acute Toxicity: Toxic if swallowed and harmful in contact with skin.[1][2]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[1][2]

Hazard Classification	Category
Acute Toxicity, Oral	Category 3 [1] [2]
Acute Toxicity, Dermal	Category 4 [1]
Hazardous to the Aquatic Environment, Short-term (Acute)	Category Acute 1 [1]
Hazardous to the Aquatic Environment, Long-term (Chronic)	Category Chronic 1 [1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Bromophos-ethyl** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166, eyeshields, or a faceshield. [1] [3]
Skin Protection	Impervious clothing and protective gloves. Gloves must be inspected prior to use and proper removal technique (without touching the glove's outer surface) should be employed. [1] [4]
Respiratory Protection	If a risk assessment indicates it is necessary, use a NIOSH/MSHA approved air-supplied respirator or a respirator with a type ABEK (EN14387) filter. [3] [5]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to prevent accidental exposure and contamination.

Handling:

- Work in a well-ventilated area.[\[1\]](#)

- Avoid all contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.
- Wash hands and face thoroughly after handling the substance.
- Immediately change any contaminated clothing.

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store in the original container.
- Store in a locked-up area.[\[1\]](#)

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

First-Aid Measures:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.[\[1\]](#)[\[2\]](#)
- If on Skin: Take off immediately all contaminated clothing. Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)[\[2\]](#)
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)[\[2\]](#)
- If in Eyes: Rinse thoroughly with plenty of water. Remove contact lenses if present and easy to do.

Spill Response:

- Evacuate personnel from the danger area.[\[2\]](#)

- Ensure adequate ventilation.[1][2]
- Prevent the product from entering drains.[1][2]
- Contain the spill using an absorbent material (e.g., Chemizorb®).
- Collect the spilled material and place it in a suitable, closed container for disposal.[1][2]

Below is a workflow for handling a **Bromophos-ethyl** spill:



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Caption: Workflow for **Bromophos-ethyl** Spill Response.

Disposal Plan

All waste containing **Bromophos-ethyl** must be treated as hazardous waste.

- Dispose of contents and containers at an approved waste disposal plant.
- Do not mix with other waste.
- Leave chemicals in their original containers.
- Handle uncleaned containers as you would the product itself.[2]
- Disposal must be in accordance with all national and local regulations. While incineration is a potential method for some pesticides, specific guidance from environmental regulatory agencies should be sought.[6]

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